

Essential Guide to the Proper Disposal of Boc-D-Asp-OFm

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Compound of Interest

Compound Name: Boc-D-Asp-OFm

Cat. No.: B12092058

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For researchers and scientists in the field of drug development, ensuring safe and compliant disposal of chemical reagents is paramount. This document outlines the essential procedures for the proper disposal of **Boc-D-Asp-OFm** (N- α -tert-Butoxycarbonyl-D-aspartic acid β -9-fluorenylmethyl ester), a key building block in peptide synthesis. Adherence to these guidelines is critical for laboratory safety and environmental protection.

Immediate Safety and Handling Protocols

While a specific Safety Data Sheet (SDS) for **Boc-D-Asp-OFm** is not readily available, information from structurally related compounds indicates that it should be handled with standard laboratory precautions. **Boc-D-Asp-OFm** is typically a white to off-white solid and is not classified as a hazardous substance. However, it is crucial to minimize exposure.

Personal Protective Equipment (PPE):

- **Eye Protection:** Wear chemical safety goggles or glasses.
- **Hand Protection:** Use chemically resistant gloves (e.g., nitrile).
- **Respiratory Protection:** In case of dust formation, use a NIOSH-approved respirator.
- **Body Protection:** Wear a lab coat and appropriate protective clothing.

Engineering Controls:

- Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.

Step-by-Step Disposal Procedures

The disposal of **Boc-D-Asp-OFm** should be conducted in accordance with local, state, and federal regulations. As it is not considered a hazardous chemical, the primary disposal route is as solid chemical waste.

- Collection:
 - Collect waste **Boc-D-Asp-OFm** in a designated, clearly labeled, and sealed container.
 - Avoid mixing with other chemical waste streams, particularly solvents or reactive chemicals.
- Container Labeling:
 - Label the waste container with "**Boc-D-Asp-OFm**" and the appropriate chemical structure or formula.
 - Include the date of accumulation.
- Storage:
 - Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.
- Disposal:
 - Arrange for pickup by a licensed chemical waste disposal company.
 - Provide the waste manifest with the full chemical name and any available safety information.
 - Do not dispose of **Boc-D-Asp-OFm** down the drain or in regular trash.

Chemical and Physical Properties Summary

The following table summarizes the key quantitative data for **Boc-D-Asp-OFm** and related compounds. This information is essential for proper handling and for the waste disposal contractor.

Property	Value
Chemical Name	(R)-4-((9H-fluoren-9-yl)methoxy)-2-(tert-butoxycarbonylamino)-4-oxobutanoic acid
Synonyms	N-alpha-tert-Butyloxycarbonyl-aspartic acid gamma-fluorenylmethyl ester, Boc-D-Asp(OFm)-OH[1]
CAS Number	123417-19-6[1]
Molecular Formula	C23H25NO6[2]
Molecular Weight	411.4 g/mol [2]
Appearance	White to off-white solid[3][4]
Solubility	Slightly soluble in water[3]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Boc-D-Asp-OFm**.

Boc-D-Asp-OFm Disposal Workflow

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